

Safe Disposal of Acid-PEG3-mono-methyl Ester: A Comprehensive Guide

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Compound of Interest

Compound Name: Acid-PEG3-mono-methyl ester

Cat. No.: B605135

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of chemical reagents is a cornerstone of a safe and compliant research environment. This guide provides detailed procedural information for the safe handling and disposal of **Acid-PEG3-mono-methyl ester**, a PROTAC linker used in the synthesis of proteolysis-targeting chimeras. While a specific Safety Data Sheet (SDS) for **Acid-PEG3-mono-methyl ester** (CAS No. 1807505-26-5) is not consistently available, this document synthesizes safety protocols from structurally similar compounds to ensure best practices are followed.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is critical to handle **Acid-PEG3-mono-methyl ester** with the appropriate safety measures. Based on data for similar PEG-acid compounds, this substance is considered harmful if swallowed and very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a standard laboratory coat or impervious clothing.

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[2][3]

Engineering Controls: An accessible safety shower and eyewash station should be available.[2][3]

Summary of Safety and Handling Information

The following table summarizes key safety and handling information based on available data for **Acid-PEG3-mono-methyl ester** and similar compounds.

Property	Guideline	Citations
Hazard Classification	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.	[1]
Storage (Unused Product)	Store in a cool, dry, well-ventilated area in a tightly closed container. Recommended storage temperature is -20°C for the pure form.	[2][4][5]
Incompatible Materials	Strong oxidizing agents.	[3]
Spill Cleanup	Absorb with inert, liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces with alcohol.	[2]

Step-by-Step Disposal Procedure

The primary directive for the disposal of **Acid-PEG3-mono-methyl ester** is to entrust it to an approved waste disposal plant in accordance with all federal, state, and local regulations.[1][2]

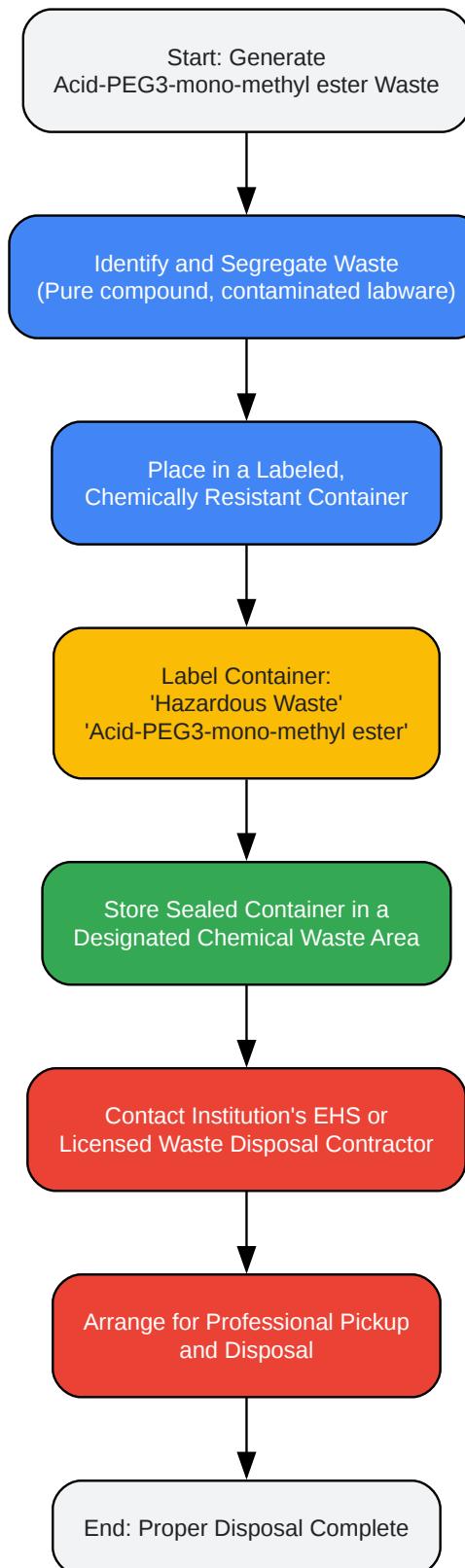
- Waste Identification and Segregation:

- Identify all waste containing **Acid-PEG3-mono-methyl ester**, including unused or expired product, and any contaminated consumables such as pipette tips, vials, and gloves.[2]
- Segregate this waste into a dedicated, chemically resistant container with a secure lid.[2]
- Waste Container Labeling:
 - Clearly label the waste container as "Hazardous Waste".
 - Include the full chemical name: "**Acid-PEG3-mono-methyl ester**".
 - Add any other identifiers required by your institution's Environmental Health and Safety (EHS) department.[2]
- Storage Pending Disposal:
 - Store the sealed waste container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[2]
 - The storage area should be designated for chemical waste.[6]
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for pickup.[2][3]
 - Provide the disposal contractor with all available safety information for **Acid-PEG3-mono-methyl ester** to ensure safe handling and transport.[2]

Environmental Precautions: Avoid releasing the product into drains, water courses, or the soil. [2][7]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Acid-PEG3-mono-methyl ester** in a laboratory setting.



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Caption: Disposal workflow for **Acid-PEG3-mono-methyl ester**.

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